

Silver Carbonate (CAS No. 534-16-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Silver carbonate

Cat. No.: B8813609

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the core properties, synthesis, and reactivity of **silver carbonate** (Ag_2CO_3), a versatile inorganic compound with significant applications in organic synthesis and materials science. This document is intended to serve as a technical resource for professionals in research and development.

Core Physicochemical Properties

Silver carbonate is a yellow, odorless solid that is sensitive to light.[1][2] Freshly prepared **silver carbonate** is colorless but quickly turns yellow.[1] Over time and with exposure to light, it can become dark purple or dark gray.[2][3] It is poorly soluble in water and most organic solvents.[1][3]

Quantitative Data Summary

Property	Value	Reference
CAS Number	534-16-7	[4]
Molecular Formula	Ag ₂ CO ₃	[1]
Molecular Weight	275.75 g/mol	[5]
Appearance	Yellow to greenish-yellow powder/chunks	[1][2][6]
Density	6.08 g/mL at 25 °C	[2][6]
Melting Point	218 °C (decomposes)	[1][4]
Decomposition Temperature	Starts to decompose from 120 °C	[1][4]
Solubility in Water	0.031 g/L at 15 °C0.032 g/L at 25 °C0.5 g/L at 100 °C	[1][3]
Solubility Product (Ksp)	8.46 x 10 ⁻¹²	[1]
Solubility in other solvents	Insoluble in ethanol, liquid ammonia, acetates, and acetone.	[1]
Magnetic Susceptibility (χ)	-80.9·10 ⁻⁶ cm ³ /mol	[1]

Crystal Structure

Silver carbonate typically exists in a monoclinic crystal structure at room temperature (It-Ag₂CO₃).[7][8] Upon heating, it can undergo phase transitions to two high-temperature modifications: a β-phase (hexagonal) and an α-phase (hexagonal).[7][8] The decomposition to silver oxide occurs from the α-phase.[7]

Room Temperature (It-Ag₂CO₃) Crystal System: Monoclinic, Space group P2₁/m[7][8]

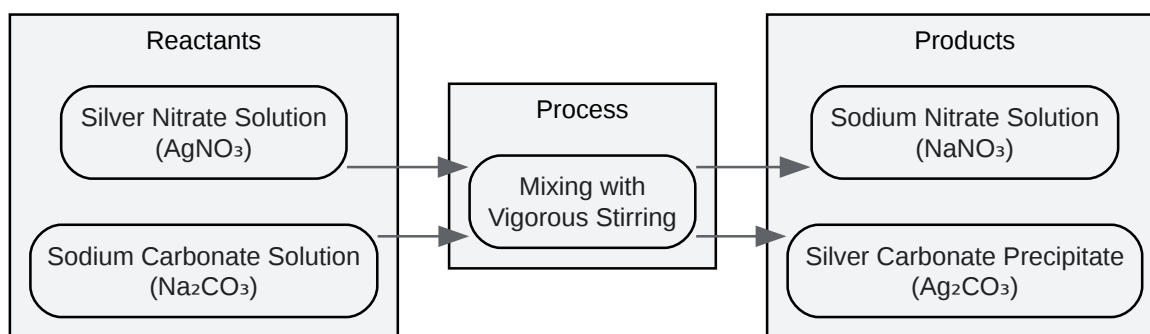
Synthesis and Reactivity

Synthesis

Silver carbonate is typically prepared through a precipitation reaction by combining aqueous solutions of a soluble carbonate salt, such as sodium carbonate, with a silver nitrate solution.^{[1][3][4]}

A common method for the laboratory-scale synthesis of **silver carbonate** involves the following steps:^{[2][9]}

- Preparation of Solutions:
 - Dissolve 53 g of sodium carbonate in 600 mL of deionized water.
 - Dissolve 172 g of silver nitrate in 2 L of deionized water. A slight excess of silver nitrate is used.^{[2][9]}
- Precipitation:
 - Slowly add the sodium carbonate solution to the silver nitrate solution over approximately 10 minutes with vigorous stirring using a mechanical stirrer.^{[2][9]}
 - The reaction should be carried out in a dark room or with minimal light exposure to prevent the photosensitive **silver carbonate** from decomposing.^[2]
- Isolation and Drying:
 - Filter the resulting precipitate (**silver carbonate**).
 - Wash the collected solid with a small amount of acetone to aid in drying.^{[2][9]}
 - Air-dry the final product.



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Synthesis of **Silver Carbonate**.

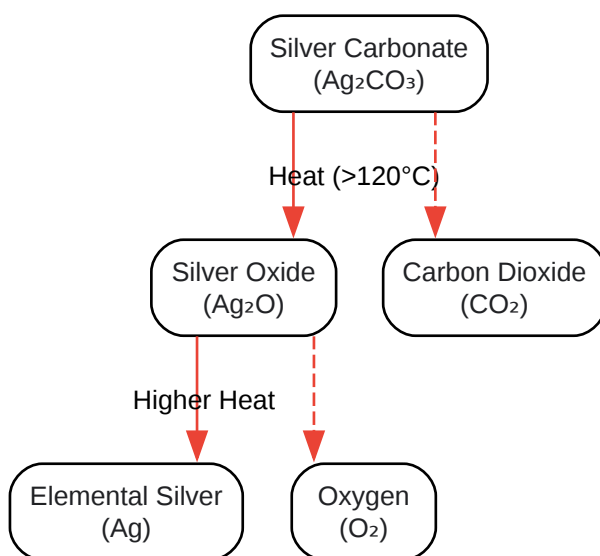
Reactivity and Decomposition

Silver carbonate is a stable compound under normal conditions but is sensitive to light.[2] It is incompatible with acids and reducing agents.[2][10]

Decomposition: Upon heating, **silver carbonate** decomposes to silver oxide and carbon dioxide, which is then further decomposed to elemental silver and oxygen at higher temperatures.[1][11] The overall decomposition reaction is: $\text{Ag}_2\text{CO}_3 \rightarrow 2\text{Ag} + \text{CO}_2 + \frac{1}{2}\text{O}_2$ [11]

The decomposition process proceeds through the formation of silver oxide:[1]

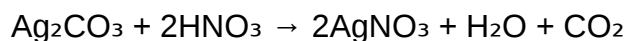
- $\text{Ag}_2\text{CO}_3 \rightarrow \text{Ag}_2\text{O} + \text{CO}_2$
- $2\text{Ag}_2\text{O} \rightarrow 4\text{Ag} + \text{O}_2$



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Thermal Decomposition Pathway of **Silver Carbonate**.

Reaction with Acids: **Silver carbonate** reacts with acids to form the corresponding silver salt, water, and carbon dioxide.[3][12] For instance, with nitric acid, it forms silver nitrate:[13]



Reaction with Ammonia: It reacts with ammonia to form the diamminesilver(I) complex ($[\text{Ag}(\text{NH}_3)_2]^+$).[1] This reaction can potentially lead to the formation of explosive silver nitride.[4]

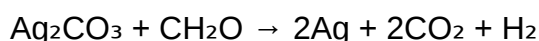
Applications in Organic Synthesis

Silver carbonate is a valuable reagent in organic chemistry, primarily as a mild oxidizing agent.[2]

- Fétizon Oxidation: **Silver carbonate** on celite is known as the Fétizon's reagent and is used for the oxidation of primary alcohols to aldehydes and secondary alcohols to ketones.[1][4]
- Koenigs-Knorr Glycosylation: It is employed as a promoter in the Koenigs-Knorr reaction for the synthesis of glycosides.[2]
- Other Applications: It also serves as a base in Wittig reactions and in the conversion of alkyl bromides to alcohols.[4]

Industrial Applications

The primary industrial use of **silver carbonate** is in the production of silver powder for microelectronics.[1][4] This is achieved by reducing **silver carbonate** with formaldehyde:[1]



Safety and Handling

Silver carbonate is classified as a hazardous substance. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[5][14]

Recommended Handling Procedures

- Personal Protective Equipment: Wear appropriate protective gloves, clothing, eye protection, and face protection.[10][15]
- Ventilation: Ensure adequate ventilation to avoid dust formation and inhalation.[5]
- Storage: Store in a cool, dry, and well-ventilated place, away from light, acids, and strong oxidizing agents.[6][10] Keep containers tightly closed.[5]

First Aid Measures

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[5][14]
- Skin Contact: Wash off with soap and plenty of water.[5]
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen.[10]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice.[14]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[5][10][14][15]

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